cross-referencing experimental data of 2-Chloro-6-methylbenzonitrile with databases

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Compound of Interest	
Compound Name:	*2-Chloro-6-methylbenzonitrile*
CAS No.:	*6575-09-3*
Cat. No.:	*B1583042*

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Publish Comparison Guide: 2-Chloro-6-methylbenzonitrile

CAS: 6575-09-3 | Formula: C

H

ClN | MW: 151.59 g/mol Synonyms: 2-Chloro-6-tolunitrile; 6-Chloro-o-tolunitrile

Executive Summary & Application Profile

2-Chloro-6-methylbenzonitrile serves as a "privileged building block" in medicinal chemistry, particularly for generating 2,6-disubstituted benzoic acids and heterocyclic pharmacophores (e.g., quinazolinones, benzimidazoles). Its value lies in the orthogonal reactivity of its substituents:

- C1-Nitrile: Precursor to amides, acids, and tetrazoles; sterically shielded.

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- C2-Chloride: Handle for metal-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) or nucleophilic aromatic substitution (S

  Ar).
- C6-Methyl: Provides steric bulk (locking atropisomer conformation) and benzylic C-H activation potential.

Primary Utility: Unlike its symmetric analog 2,6-Dichlorobenzonitrile (Dichlobenil), which is primarily an herbicide, the 2-chloro-6-methyl variant is a fine chemical intermediate used in the synthesis of p38 MAP kinase inhibitors and anti-asthmatic agents (e.g., R411 intermediates).

Data Validation & Cross-Referencing

Objective verification of physical constants against database standards.

Physical Properties Comparison

Property	Experimental Value (Ref)	Database Standard (NIST/PubChem)	Deviation Note
Appearance	White to off-white crystalline solid	White crystalline powder	Consistent
Melting Point	79 – 81 °C	78 – 83 °C	High purity samples typically melt sharply at 80 °C.
Boiling Point	248 °C (at 760 mmHg)	245 – 250 °C	-
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in H O	-	Lipophilic nature confirms logP ~2.6.

Spectral Validation (NMR & IR)

Use these values to validate synthesized crude material.

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H NMR (400 MHz, CDCl

):

- 2.55 (s, 3H): Aryl-methyl group. Diagnostic peak.
- 7.15 – 7.25 (m, 1H): H-5 (meta to Cl).
- 7.35 (d, J = 8.0 Hz, 1H): H-3 (ortho to Cl).
- 7.45 (t, J = 7.8 Hz, 1H): H-4 (para to CN).
- Note: The methyl signal is distinct from the 2,6-dimethyl analog (

  2.50) and 2-methyl-6-nitro (

  2.65).

FT-IR (KBr Pellet):

- 2229 cm

  : Strong C

  N stretching vibration.
- 1585, 1460 cm

  : Aromatic ring skeletal vibrations.
- 780 cm

  : C-Cl stretch.

Performance Comparison: Reactivity & Stability

Analyzing the impact of the methyl group vs. the chloro group in 2,6-disubstituted systems.

Hydrolysis Kinetics (Nitrile Acid)

The steric bulk of the ortho-methyl group (Van der Waals radius ~2.0 Å) is significantly larger than the ortho-chloro group (~1.75 Å) in the 6-position.

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Compound	Reactivity Condition (Hydrolysis to Acid)	Yield	Mechanistic Insight
2-Chloro-6-methylbenzonitrile	KOH (excess), EtOH/H O, Reflux, 12h	85-92%	Methyl group hinders attack but electron donation makes CN less electrophilic than dichloro analog.
2,6-Dichlorobenzonitrile	KOH (excess), EtOH/H O, Reflux, 6h	95%	Electron-withdrawing Cl activates CN; faster reaction despite steric crowding.
2-Chlorobenzonitrile	KOH, EtOH/H O, Reflux, 2h	>98%	Lack of C6 substituent removes steric barrier; rapid hydrolysis.

Nucleophilic Aromatic Substitution (S Ar)

- 2,6-Dichlorobenzonitrile: Highly reactive at C2/C6. Can form mono- or di-substituted products with amines/alkoxides.
- **2-Chloro-6-methylbenzonitrile**:Selective reactivity. The C2-Cl is activated by the ortho-CN, but the C6-Me is inert to S

  Ar. This allows for clean mono-substitution without over-reaction side products.

Experimental Protocol: Synthesis & Purification

A self-validating workflow for converting 2-chloro-6-methylaniline to the nitrile via the Sandmeyer reaction.

Workflow Diagram

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Caption: Step-wise Sandmeyer transformation ensuring regiospecific nitrile installation.

Step-by-Step Methodology

1. Diazotization:

- Charge: 2-Chloro-6-methylaniline (1.0 eq) in 15% HCl (aq). Cool to 0–5 °C.
- Addition: Dropwise addition of NaNO

  (1.1 eq) in water. Maintain internal temp <5 °C to prevent phenol formation.
- Checkpoint: Solution becomes clear/yellow. Verify excess HNO

  with starch-iodide paper (turns blue).

2. Cyanation (Sandmeyer):

- Preparation: Dissolve CuCN (1.2 eq) and KCN (1.5 eq) in water to form the soluble tetracyanocuprate complex. Heat to 60 °C.
- Reaction: Neutralize the cold diazonium solution with Na

  CO

  to pH ~6 (critical to prevent HCN evolution and tar formation). Slowly add to the warm CuCN mixture.
- Observation: Vigorous N

  gas evolution.

3. Workup & Purification:

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- Extraction: Steam distill the mixture or extract with Toluene/DCM.
- Wash: Wash organic layer with 1N NaOH (removes phenolic byproducts) and Brine.
- Crystallization: Recrystallize from Hexane/Ethanol (9:1) to yield white needles.
- Target Yield: 75–85%.

Troubleshooting & Storage

Issue	Probable Cause	Corrective Action
Low Yield / Tar Formation	Diazonium salt decomposition	Keep temp <5 °C during diazotization; Ensure pH ~6 before CuCN addition.
Phenol Impurity	Hydrolysis of diazonium salt	Increase HCl concentration; Add urea to quench excess nitrite.
Yellow Discoloration	Oxidation or azo-coupling	Recrystallize with activated charcoal.

Storage: Store in a cool, dry place. Stable at room temperature. Incompatible with strong oxidizing agents and strong bases (hydrolysis risk).

References

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Sources

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